

Personal protective equipment for handling 2-Hydroxy-2,4-dimethyl-3-pentanone

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Compound of Interest

Compound Name: 2-Hydroxy-2,4-dimethyl-3-pentanone

Cat. No.: B8730020

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Essential Safety and Handling Guide for 2-Hydroxy-2,4-dimethyl-3-pentanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Hydroxy-2,4-dimethyl-3-pentanone** (CAS No. 3212-67-7) in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure research environment.

Personal Protective Equipment (PPE)

When handling **2-Hydroxy-2,4-dimethyl-3-pentanone**, a comprehensive PPE strategy is mandatory to minimize exposure risks. The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and vapors that can cause eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	Prevents skin contact with the potentially irritating liquid.
Body Protection	Flame-resistant lab coat.	Provides a barrier against spills and splashes of the flammable liquid.
Respiratory Protection	Use in a well-ventilated area or under a fume hood. If ventilation is inadequate, a respirator with organic vapor cartridges may be necessary.	Minimizes the inhalation of potentially harmful vapors.

Operational Plan

A systematic approach to the handling and storage of **2-Hydroxy-2,4-dimethyl-3-pentanone** is crucial for laboratory safety.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.
- **Storage:** Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames. The storage location should be a designated flammable liquids cabinet. Keep the container tightly closed when not in use.

Handling

- **Ventilation:** All handling procedures should be conducted in a well-ventilated area, preferably within a chemical fume hood.

- **Grounding:** To prevent the buildup of static electricity, which can be an ignition source, ensure that containers are properly grounded and bonded during transfer.
- **Spill Prevention:** Use secondary containment trays during handling and transfer to contain any potential spills.
- **Hygiene:** Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

Emergency Procedures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical aid if irritation develops and persists.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- **Ingestion:** If swallowed, do NOT induce vomiting. Get medical aid immediately.

Disposal Plan

Proper disposal of **2-Hydroxy-2,4-dimethyl-3-pentanone** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect waste **2-Hydroxy-2,4-dimethyl-3-pentanone** in a designated, labeled, and sealed container.
- **Contaminated Materials:** Any materials used for spill cleanup (e.g., absorbent pads) should be collected in a separate, labeled container for hazardous waste.
- **Disposal Vendor:** All chemical waste must be disposed of through a licensed hazardous waste disposal company. Do not dispose of this chemical down the drain.

Quantitative Data

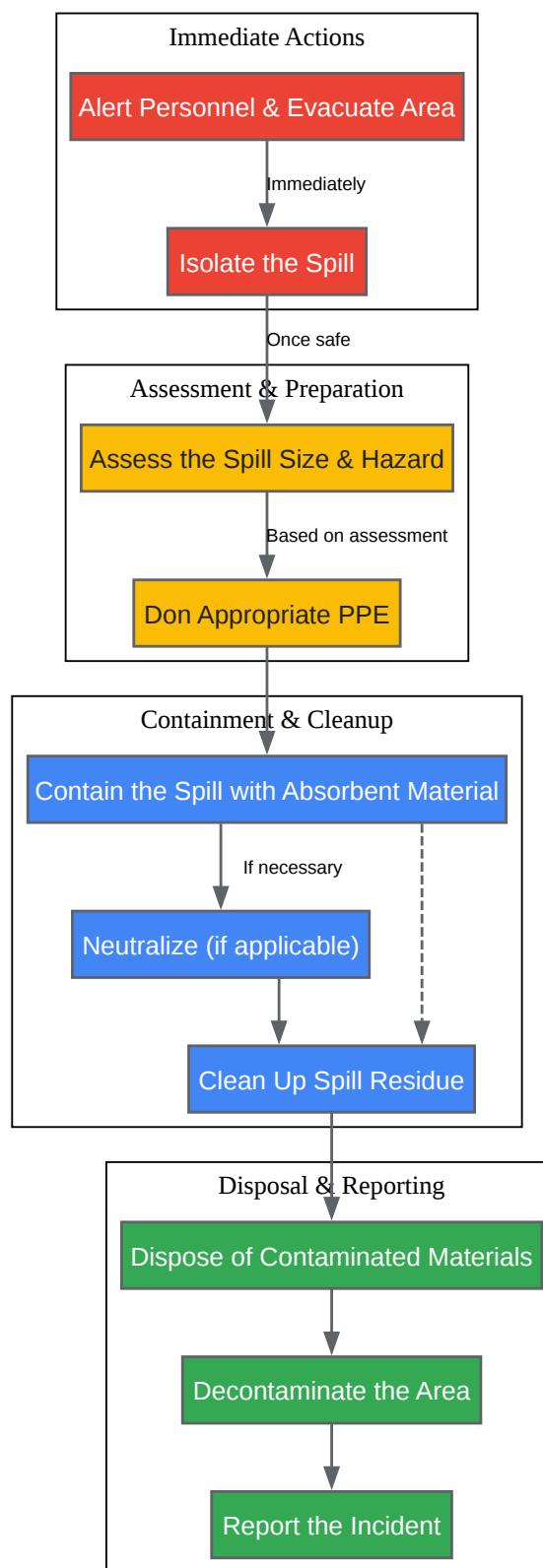
The following table summarizes available quantitative data for **2-Hydroxy-2,4-dimethyl-3-pentanone** and a structurally similar compound, 2,4-Dimethyl-3-pentanone, for reference.

Property	Value (2-Hydroxy-2,4-dimethyl-3-pentanone)	Value (2,4-Dimethyl-3-pentanone)	Source
CAS Number	3212-67-7	565-80-0	PubChem[1]
Molecular Formula	C ₇ H ₁₄ O ₂	C ₇ H ₁₄ O	PubChem[1]
Molecular Weight	130.18 g/mol	114.19 g/mol	PubChem[1]
Boiling Point	Not available	124 °C	Sigma-Aldrich
Flash Point	Not available	15 °C (59 °F)	Sigma-Aldrich
Density	Not available	0.806 g/mL at 25 °C	Sigma-Aldrich

Note: Due to the limited availability of experimental data for **2-Hydroxy-2,4-dimethyl-3-pentanone**, data for the closely related compound 2,4-Dimethyl-3-pentanone is provided for context and should be used with caution.

Experimental Workflow: Chemical Spill Response

The following diagram outlines the procedural steps for responding to a chemical spill of **2-Hydroxy-2,4-dimethyl-3-pentanone**.



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Chemical Spill Response Workflow

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References

- 1. 2-Hydroxy-2,4-dimethyl-3-pentanone | C7H14O2 | CID 547735 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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